

SAR113945 Protocol for In Vitro Chondrocyte Assays: Application Notes

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Compound of Interest

Compound Name: SAR113945

Cat. No.: B1193470

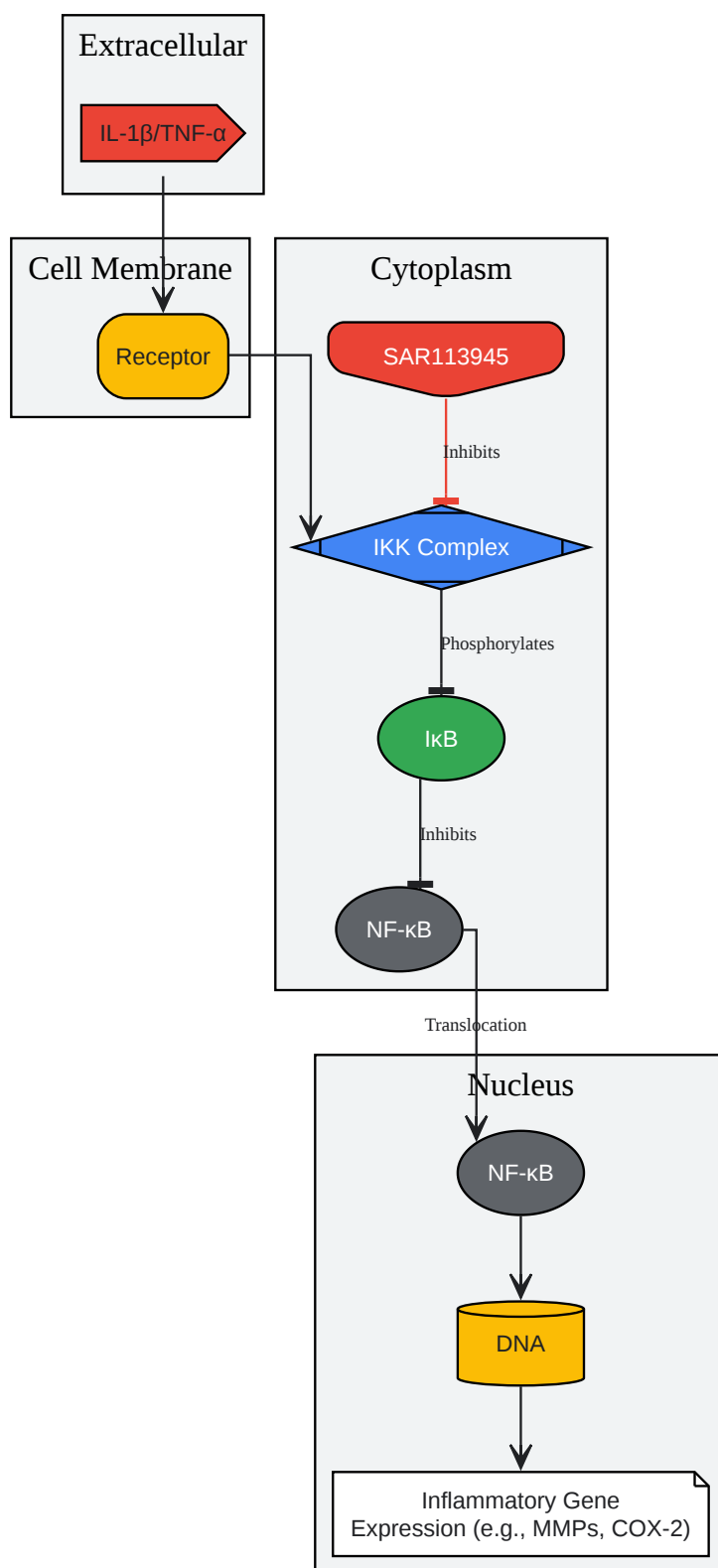
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Introduction

SAR113945 is a potent and specific inhibitor of the I κ B kinase (IKK) complex, a key regulator of the NF- κ B signaling pathway.^{[1][2]} This pathway is a critical mediator of inflammatory responses and is implicated in the pathogenesis of osteoarthritis (OA). In chondrocytes, the primary cells in cartilage, pro-inflammatory cytokines such as interleukin-1 β (IL-1 β) and tumor necrosis factor- α (TNF- α) activate the NF- κ B pathway, leading to the production of inflammatory mediators like prostaglandin E2 (PGE2) and matrix-degrading enzymes, which contribute to cartilage degradation.^{[3][4]} By inhibiting IKK, **SAR113945** blocks the activation of NF- κ B, thereby reducing the expression of these catabolic and inflammatory factors.^{[1][2]} In vitro cellular assays have demonstrated that **SAR113945** inhibits the synthesis of IL-1 β , TNF- α , and PGE2.^{[1][2]} These application notes provide a detailed protocol for evaluating the efficacy of **SAR113945** in an in vitro chondrocyte assay, modeling the inflammatory conditions of OA.

Signaling Pathway of SAR113945 in Chondrocytes



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Caption: NF-κB signaling pathway and inhibition by **SAR113945**.

Experimental Protocol: In Vitro Chondrocyte Assay

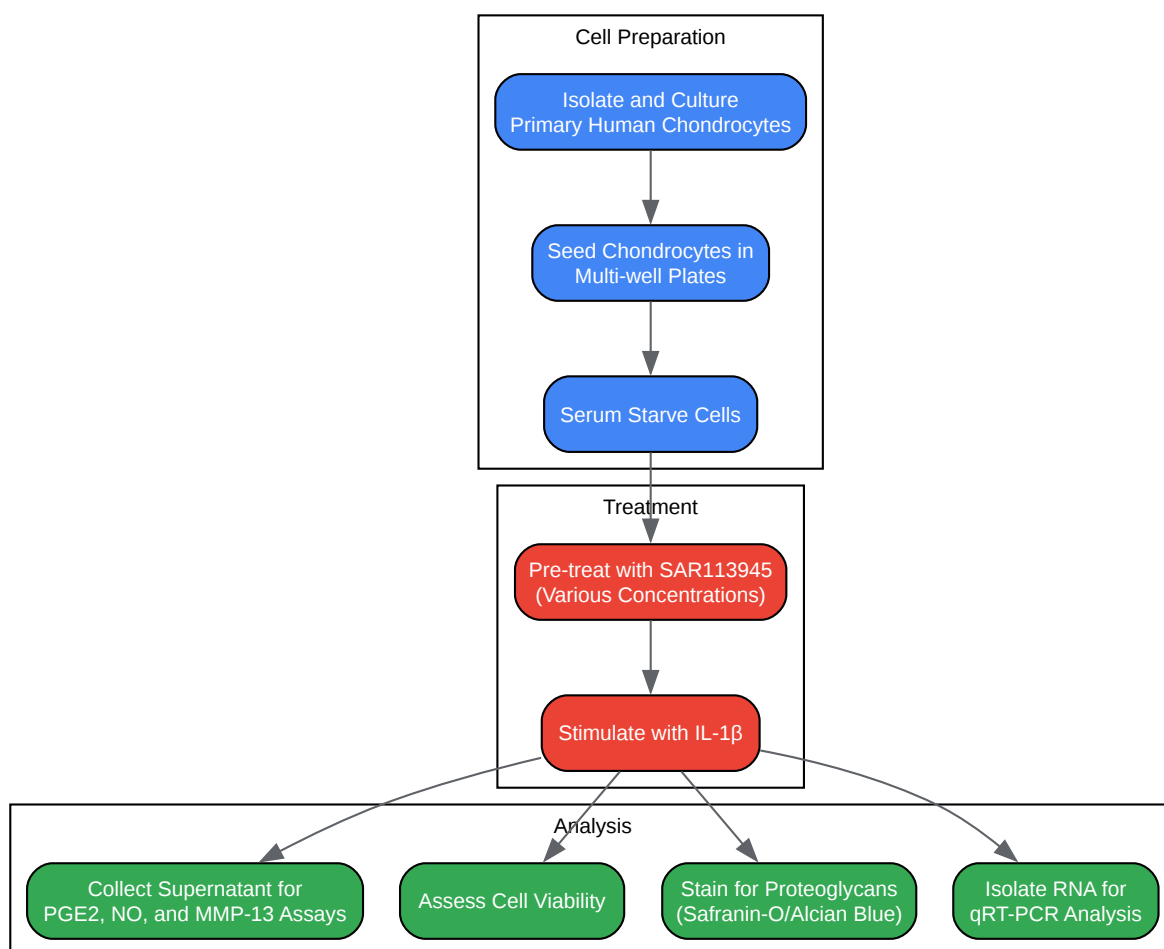
This protocol details the steps to assess the anti-inflammatory and chondroprotective effects of **SAR113945** on primary human chondrocytes stimulated with IL-1 β .

Materials and Reagents:

- Primary human articular chondrocytes
- Dulbecco's Modified Eagle Medium (DMEM)/F-12 (1:1)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Collagenase Type II
- Trypsin-EDTA
- Phosphate Buffered Saline (PBS)
- Recombinant Human IL-1 β
- **SAR113945**
- Dimethyl sulfoxide (DMSO)
- Cell viability assay kit (e.g., MTT, PrestoBlue)
- PGE2 ELISA kit
- Nitric Oxide (Griess Reagent System) detection kit
- MMP-13 activity assay kit
- Safranin-O staining solution
- Alcian Blue staining solution

- RNA isolation kit
- qRT-PCR reagents for COL2A1, ACAN, MMP13, ADAMTS5

Experimental Workflow:



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- 2. IκB kinase inhibition as a potential treatment of osteoarthritis - results of a clinical proof-of-concept study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. IKKβ-NF-κB signaling in adult chondrocytes promotes the onset of age-related osteoarthritis in mice - PMC [pmc.ncbi.nlm.nih.gov]
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